

Technical Guide: Solubility & Handling of Cromoglicic Acid-d5[1]

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Compound of Interest

Compound Name: Cromoglicic acid-d5

Cat. No.: B12389381

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Executive Summary

Cromoglicic acid-d5 is the stable isotope-labeled analog of Cromoglicic acid (Cromolyn), primarily utilized as an Internal Standard (IS) in quantitative LC-MS/MS bioanalysis.[1]

The Critical Distinction: Researchers often encounter solubility failures by confusing Cromoglicic Acid (Free Acid) with Cromolyn Sodium (Disodium Salt).[1] While the pharmaceutical drug (Cromolyn Sodium) is highly water-soluble, the Free Acid form—often supplied as the deuterated standard—is practically insoluble in water but soluble in specific organic solvents like DMSO and DMF.

This guide defines the solubility landscape for **Cromoglicic acid-d5**, providing a validated protocol for stock solution preparation that ensures analytical precision and isotopic stability.

Part 1: Physicochemical Profile & The "Salt vs. Acid" Trap

Before uncapping the vial, you must verify the chemical form. The deuterated standard is commercially available in two distinct forms with opposing solubility behaviors.

Chemical Identity[1][2][3]

- Compound: **Cromoglicic Acid-d5** (Free Acid)[1]
- CAS (Unlabeled Parent): 16110-51-3[1][2][3]
- Structure: Bis-chromone dicarboxylic acid.[1][3][4]
- pKa: ~2.0 (Strongly acidic carboxylic protons).[1]
- LogP: ~1.92 (Acid form); -4.8 (Ionized salt form).[1]

The Solubility Inversion Rule

The deuteration (d5) does not significantly alter solubility compared to the unlabeled parent. However, the salt/acid form dictates the solvent choice.

Feature	Cromoglicic Acid-d5 (Free Acid)	Cromolyn Sodium-d5 (Disodium Salt)
Primary State	Solid, Off-white powder	Solid, White crystalline powder
Water Solubility	Insoluble (< 0.2 mg/mL)	Freely Soluble (~100 mg/mL)
DMSO Solubility	Soluble (> 10 mg/mL)	Soluble (often with heating)
Methanol Solubility	Soluble	Slightly Soluble / Sparingly Soluble
Ethanol Solubility	Sparingly Soluble	Insoluble
Primary Use	Analytical Standard (Stock)	Pharmaceutical / Formulation

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*Critical Warning: Attempting to dissolve **Cromoglicic Acid-d5** (Free Acid) directly in water or low-pH aqueous buffers will result in a suspension, leading to erratic MS signals and failed calibration curves.[1]*

Part 2: Solubility Landscape & Solvent Selection[1]

Organic Solvents vs. Water

For the Free Acid-d5, organic solvents are required for the primary stock solution.

- Dimethyl Sulfoxide (DMSO): The Gold Standard for stock preparation.[1] It effectively disrupts the intermolecular hydrogen bonding of the bis-chromone structure. It is non-volatile, preventing concentration shifts during storage.[1]
- Methanol (MeOH): A viable secondary solvent.[1] Useful for intermediate dilutions but less robust than DMSO for high-concentration stocks due to volatility.[1]
- Water: The Free Acid is hydrophobic in its protonated state. At neutral pH, it may partially ionize, but solubility remains poor.[1] It precipitates immediately in acidic mobile phases (common in LC-MS).[1]

Solubility Data Summary

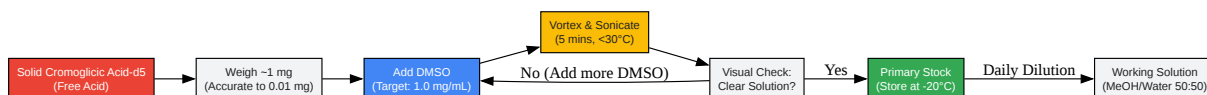
Estimated values based on thermodynamic properties of the parent compound.

Solvent	Solubility Rating (Free Acid-d5)	Recommended Use
DMSO	High (> 20 mg/mL)	Primary Stock Solution (1-10 mg/mL)
DMF	High (> 20 mg/mL)	Alternative Stock Solvent
Methanol	Moderate (~1-5 mg/mL)	Working Solutions / Diluent
Acetonitrile	Low / Moderate	Not recommended for Primary Stock
Water (pH 7)	Very Low (< 0.1 mg/mL)	Do Not Use for Stock
Water (pH < 2)	Insoluble	Mobile Phase Component only

Part 3: Strategic Protocol – Internal Standard Preparation[1]

This protocol is designed for **Cromoglicic Acid-d5** (Free Acid).[1] It prioritizes stability and concentration accuracy.

Workflow Diagram



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Figure 1: Validated workflow for preparing **Cromoglicic Acid-d5** stock solutions from the free acid solid.

Detailed Methodology

Step 1: Primary Stock Preparation (1.0 mg/mL)[1]

- Container: Use an amber glass vial (silanized preferred) to minimize surface adsorption, though Cromoglicic acid is relatively polar.[1]
- Weighing: Accurately weigh 1.0 mg of **Cromoglicic Acid-d5**.
 - Note: Due to the high cost of d5-isotopes, if the vendor supplies exactly 1 mg, rinse the vendor vial directly with solvent rather than transferring the solid.
- Solubilization: Add 1.0 mL of anhydrous DMSO.
 - Why DMSO? It ensures complete dissolution of the free acid and prevents precipitation if the stock absorbs moisture from the air.
- Agitation: Vortex for 1 minute. If particles persist, sonicate for 5 minutes. Monitor temperature (keep < 30°C) to prevent degradation, although the compound is thermally stable.[1]
- Storage: Aliquot into small volumes (e.g., 100 µL) and store at -20°C or -80°C.
 - Stability:[1][5][4][6][7] Stable for >6 months in DMSO at -20°C.

Step 2: Working Standard Preparation (e.g., 1 µg/mL)[1]

- Diluent: Use 50:50 Methanol:Water or 50:50 Acetonitrile:Water.[1]
 - Caution: Do not dilute the DMSO stock directly into 100% aqueous buffer, as the "shock" change in polarity may cause micro-precipitation of the free acid.
- Procedure:
 - Thaw one DMSO stock aliquot.[1]
 - Perform serial dilutions (e.g., 10 µL Stock + 990 µL Diluent).
 - Vortex thoroughly.[1]

Part 4: Analytical Implications (LC-MS/MS)

Mobile Phase Compatibility

Cromoglicic acid is a dicarboxylic acid.^[4] Its retention and ionization are highly pH-dependent.^[1]

- Acidic Mobile Phase (Formic Acid/Acetic Acid):
 - Keeps the molecule in the protonated (Free Acid) state.^[1]
 - Result: Better retention on C18 columns.
 - Risk: Low solubility.^{[1][4]} Ensure the column temperature is controlled (e.g., 40°C) and the injection volume is low to prevent on-column precipitation.
- Basic Mobile Phase (Ammonium Acetate/Ammonia):
 - Converts the molecule to the ionized (Salt) state.^[1]
 - Result: Poor retention on C18 (elutes in void volume) but higher solubility.
 - Recommendation: Use a specialized column (e.g., C18-Polar Embedded or HILIC) if working at high pH.^[1]

Mass Spectrometry Tuning

- Ionization: Negative Electrospray Ionization (ESI-).^[1]
- Precursor Ion: $[M-H]^-$ (Deprotonated molecule).^[1]
- Deuterium Effect: The d5-isotope will elute at virtually the same retention time as the analyte (Cromolyn) but may show a slight "deuterium isotope effect" (slightly earlier elution).^[1] Ensure the integration window covers both.

References

- PubChem. (n.d.).^[1] Cromoglicic acid (Compound).^{[1][2][3][4][8]} National Library of Medicine. Retrieved February 5, 2026, from [\[Link\]](#)^[1]
- DrugBank Online. (n.d.).^[1] Cromoglicic acid: Uses, Interactions, Mechanism of Action. Retrieved February 5, 2026, from [\[Link\]](#)^[1]

- Gay, M., et al. (2017).[1] Stability of screening compounds in wet DMSO. Journal of Biomolecular Screening. (Validation of DMSO as a stock solvent). Retrieved February 5, 2026, from [\[Link\]](#)

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Sources

- 1. Cromoglicic acid - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. Cromoglicic Acid-D5 - Acanthus Research [\[acanthusresearch.com\]](https://acanthusresearch.com)
- 3. Cromoglicic acid | 16110-51-3 [\[chemicalbook.com\]](https://chemicalbook.com)
- 4. Cromolyn | C23H16O11 | CID 2882 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. pdf.hres.ca [\[pdf.hres.ca\]](https://pdf.hres.ca)
- 6. Cromolyn Disodium Salt | 15826-37-6 [\[chemicalbook.com\]](https://chemicalbook.com)
- 7. Stability of screening compounds in wet DMSO - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 8. researchgate.net [\[researchgate.net\]](https://researchgate.net)
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